

Personal protective equipment for handling N-cis-Feruloyl tyramine

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Compound of Interest

Compound Name: *N-cis-Feruloyl tyramine*

Cat. No.: B119398

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Essential Safety and Handling Guide for N-cis-Feruloyl tyramine

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **N-cis-Feruloyl tyramine**. Adherence to these procedures is crucial for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **N-cis-Feruloyl tyramine**, appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the recommended PPE based on available safety data.^[1]

Protection Type	Specifications	Standards
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	Conforming to EN 166 (EU) or NIOSH (US). [1]
Skin Protection	Fire/flammable resistant and impervious clothing. Chemical impermeable gloves.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. [1]
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded, or if irritation or other symptoms are experienced.	---
Hand Protection	Handle with gloves that have been inspected prior to use. Wash and dry hands after handling.	The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. [1]

Operational and Disposal Plans

Precautions for Safe Handling:

- Handle in a well-ventilated place.[\[1\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools.[\[1\]](#)
- Prevent fire caused by electrostatic discharge steam.[\[1\]](#)

Conditions for Safe Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[1\]](#)

Disposal Plan:

- Collect and arrange for disposal.[\[1\]](#)
- Keep the chemical in suitable and closed containers for disposal.[\[1\]](#)
- Adhered or collected material should be promptly disposed of, in accordance with appropriate local, state, and federal laws and regulations.[\[1\]](#)
- Do not let the chemical enter drains, as discharge into the environment must be avoided.[\[1\]](#)

Accidental Release Measures

In the event of a spill or leak, follow these procedures to ensure safety and minimize environmental contamination.

Personal Precautions:

- Evacuate personnel to safe areas.[\[1\]](#)
- Keep people away from and upwind of the spill/leak.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Avoid dust formation and breathing mist, gas, or vapors.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Use personal protective equipment, including chemical impermeable gloves.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)

Environmental Precautions:

- Prevent further spillage or leakage if it is safe to do so.[\[1\]](#)

- Do not let the chemical enter drains. Discharge into the environment must be avoided.[1]

Methods for Cleaning Up:

- Collect and arrange for disposal.[1]
- Keep the chemical in suitable and closed containers for disposal.[1]
- Remove all sources of ignition.[1]
- Use spark-proof tools and explosion-proof equipment.[1]
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[1]

First-Aid Measures

If Inhaled:

- Move the victim into fresh air.[1]
- If breathing is difficult, give oxygen.[1]
- If not breathing, give artificial respiration and consult a doctor immediately.[1]
- Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[1]

Following Skin Contact:

- Take off contaminated clothing immediately.[1]
- Wash off with soap and plenty of water.[1]
- Consult a doctor.[1]

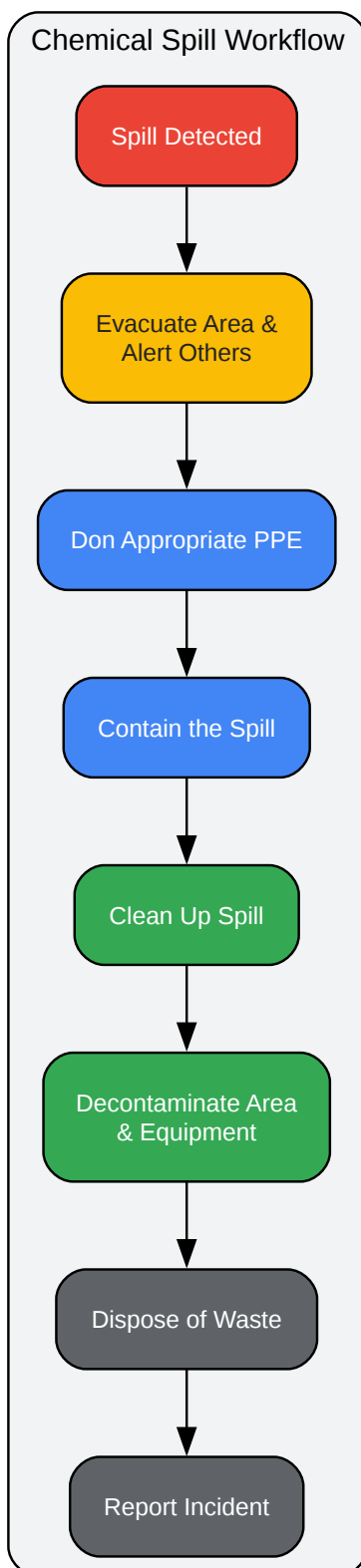
Following Eye Contact:

- Rinse with pure water for at least 15 minutes.[1]

- Consult a doctor.[\[1\]](#)

Following Ingestion:

- Rinse mouth with water.[\[1\]](#)
- Do not induce vomiting.[\[1\]](#)
- Never give anything by mouth to an unconscious person.[\[1\]](#)
- Call a doctor or Poison Control Center immediately.[\[1\]](#)



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References

- 1. echemi.com [echemi.com]
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